

# Application Notes and Protocols for 2-Chloro-4,5-dimethylaniline

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## Compound of Interest

Compound Name: 2-Chloro-4,5-dimethylaniline

Cat. No.: B1464825

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## Introduction

**2-Chloro-4,5-dimethylaniline** is an aromatic amine utilized as a versatile building block in the synthesis of various organic compounds, including dyes, pharmaceuticals, and agrochemicals. [1] Its chemical structure, featuring a chloro group and two methyl groups on the aniline ring, imparts specific reactivity that makes it a valuable intermediate in drug discovery and development. However, like many substituted anilines, this compound presents significant health and safety risks, necessitating stringent handling and storage protocols. These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals to safely manage **2-Chloro-4,5-dimethylaniline** in a laboratory setting, ensuring both personal safety and experimental integrity.

## Hazard Identification and Risk Assessment

A thorough understanding of the potential hazards associated with **2-Chloro-4,5-dimethylaniline** is the foundation of safe laboratory practice. This compound is classified as hazardous and requires careful handling to mitigate risks.

### 1.1. Toxicological Profile

**2-Chloro-4,5-dimethylaniline** is toxic if it comes into contact with the skin, is inhaled, or is swallowed.[2] Animal experiments suggest that ingestion of significant amounts could be fatal or cause serious health damage.[2] The substance and its metabolites may interfere with the

oxygen-carrying capacity of hemoglobin.[2] It is also irritating to the eyes, respiratory system, and skin.[2] Furthermore, there is limited evidence of a carcinogenic effect.[2]

### 1.2. Physical and Chemical Hazards

The compound is a solid at room temperature and does not mix well with water.[2] While not highly flammable, it can emit poisonous fumes, including carbon monoxide, carbon dioxide, hydrogen chloride, phosgene, and nitrogen oxides, upon combustion.[2]

## Key Safety Data Summary

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>10</sub> ClN	[1][3]
Molecular Weight	155.62 g/mol	[1][3]
Appearance	Solid, powder	[1][2]
Melting Point	85.0-86.5 °C	[4]
Boiling Point	248.7±35.0 °C (Predicted)	[4]
Solubility	Moderately soluble in organic solvents, less soluble in water.	[1]

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure to **2-Chloro-4,5-dimethylaniline**. The following PPE should be worn at all times when handling this chemical:

- Eye and Face Protection: Tightly fitting safety goggles or a face shield are essential to protect the eyes from splashes.[5][6]
- Skin Protection:
  - Gloves: Chemical-resistant gloves are required. For prolonged or frequently repeated contact, gloves with a protection class of 5 or higher (breakthrough time > 240 minutes) are recommended. For brief contact, a protection class of 3 or higher (breakthrough time >

60 minutes) is suitable.[2] Always inspect gloves for integrity before use and replace them if contaminated.[2]

- Protective Clothing: A lab coat or a chemical-resistant suit should be worn to prevent skin contact.[5][7] Work clothes should be laundered separately.[2][8]
- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter should be used if there is a risk of inhaling dust, especially when handling the solid compound outside of a fume hood.[9][10]

## Handling Procedures

Adherence to strict handling protocols is crucial for minimizing exposure and preventing contamination.

### 3.1. General Handling Precautions

- Always handle **2-Chloro-4,5-dimethylaniline** in a well-ventilated area, preferably within a chemical fume hood.[2]
- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[2][8]
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[2][8]
- Wash hands thoroughly with soap and water after handling.[2][8]
- Keep containers securely sealed when not in use.[2][8]

### 3.2. Weighing and Dispensing Protocol

- Preparation: Ensure the weighing area is clean and located within a chemical fume hood or a ventilated balance enclosure.
- PPE: Don the appropriate PPE as detailed in Section 2.
- Dispensing: Carefully open the container. Use a clean spatula to transfer the desired amount of the solid compound to a tared weighing vessel.

- Minimizing Dust: Handle the solid gently to avoid generating dust. If dust is unavoidable, use appropriate respiratory protection.
- Sealing: Immediately and securely seal the stock container after dispensing.
- Cleanup: Clean the weighing area and spatula thoroughly after use.

## Storage Procedures

Proper storage is essential for maintaining the stability of **2-Chloro-4,5-dimethylaniline** and preventing hazardous reactions.

### 4.1. Storage Conditions

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[2][9]
- Some suppliers recommend refrigeration at 2-8°C and protection from light.[4][8]
- Protect containers from physical damage and check regularly for leaks.[2][8]

### 4.2. Incompatible Materials

Store **2-Chloro-4,5-dimethylaniline** away from the following incompatible materials to prevent dangerous reactions:

- Strong acids[2][10]
- Strong oxidizing agents (e.g., nitrates, peroxides, chlorine bleaches)[2][10]
- Organic anhydrides[2]
- Isocyanates[2]
- Aldehydes[2]
- Acid chlorides[10]
- Chloroformates[10]

- Ozone[2]

## Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

### 5.1. Spills and Leaks

- Minor Spills:
  - Evacuate non-essential personnel from the area.
  - Wearing full PPE, dampen the spilled solid with water to prevent dusting.[2]
  - Carefully sweep or vacuum the spilled material into a suitable, labeled container for disposal.[2] Use a vacuum cleaner fitted with a HEPA filter.[2]
  - Clean the spill area with soap and water.[2]
- Major Spills:
  - Evacuate the area immediately and move upwind.[2]
  - Alert the appropriate emergency response team.[2]
  - Prevent the spill from entering drains or waterways.[2]
  - Contain the spill with sand, earth, or vermiculite.[2]

### 5.2. First Aid Measures

- Inhalation: Remove the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[9][10]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[9][10] Seek medical attention if irritation persists.[9]

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9][10] Seek immediate medical attention.[10]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[9][10]

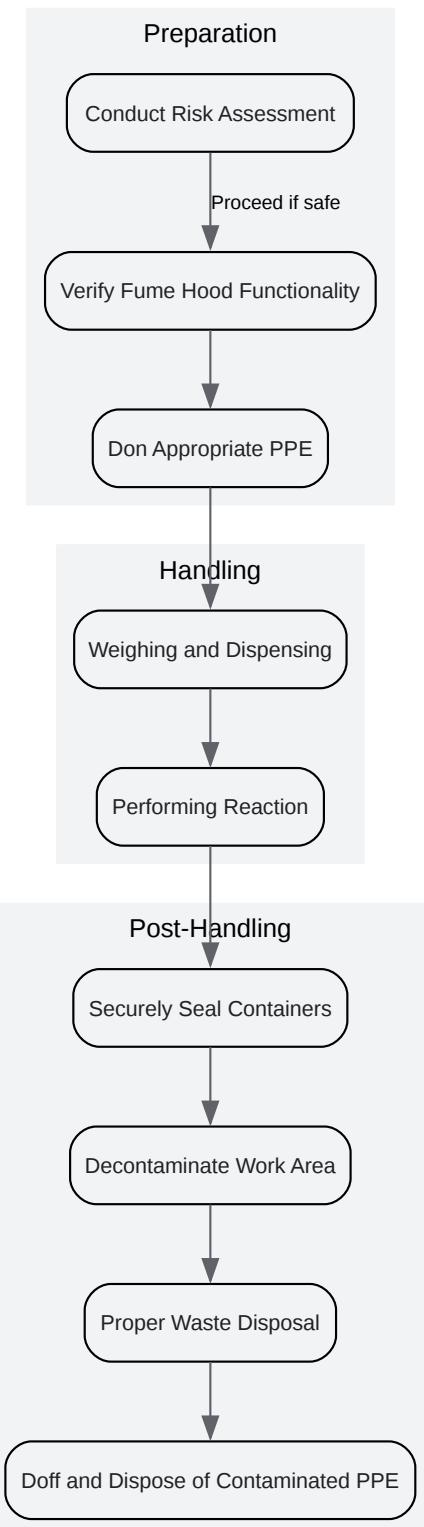
## Waste Disposal

All waste containing **2-Chloro-4,5-dimethylaniline** must be treated as hazardous waste.

- Dispose of the chemical and its container in accordance with local, regional, and national regulations.[2][9]
- Consult with your institution's environmental health and safety department for specific disposal protocols.
- Contaminated materials, including PPE, should be placed in a sealed, labeled container for hazardous waste disposal.

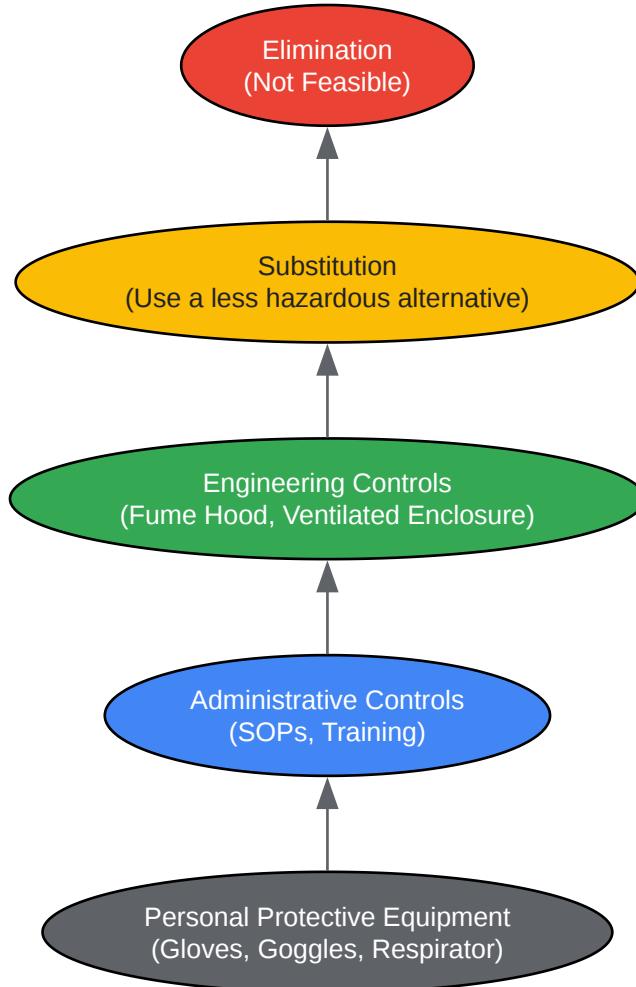
## Diagrams

## Workflow for Handling 2-Chloro-4,5-dimethylaniline

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Caption: A logical workflow for the safe handling of **2-Chloro-4,5-dimethylaniline**.

## Hierarchy of Controls for 2-Chloro-4,5-dimethylaniline

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Caption: Hierarchy of safety controls for managing exposure risks.

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## References

- 1. CAS 1585-13-3: 2-Chloro-4,5-dimethylaniline | CymitQuimica [cymitquimica.com]
- 2. datasheets.scbt.com [datasheets.scbt.com]

- 3. 1585-13-3 | 2-Chloro-4,5-dimethylaniline - Alachem Co., Ltd. [alachem.co.jp]
- 4. 2-Chloro-4,5-dimethylaniline [myskinrecipes.com]
- 5. Protective Equipment | Plant Protection - Albert Kerbl GmbH [kerbl.com]
- 6. anbusafety.com [anbusafety.com]
- 7. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 8. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 9. fishersci.com [fishersci.com]
- 10. fishersci.com [fishersci.com]
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